

# An In-depth Technical Guide to 4-Hydroxy-5-nitronicotinic Acid

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## Compound of Interest

Compound Name: *4-Hydroxy-5-nitronicotinic acid*

Cat. No.: *B1322084*

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## Introduction

**4-Hydroxy-5-nitronicotinic acid**, systematically known by its IUPAC name 5-nitro-4-oxo-1H-pyridine-3-carboxylic acid, is a heterocyclic organic compound.<sup>[1]</sup> Its structure, featuring a pyridine core with hydroxyl, nitro, and carboxylic acid functional groups, suggests its potential as a versatile building block in medicinal chemistry and materials science. This document provides a comprehensive overview of its known properties.

## Chemical Identity and Synonyms

The compound is identified by the CAS Number 911461-03-5.<sup>[1]</sup> For clarity in research and documentation, it is crucial to recognize its various synonyms:

- 4-HYDROXY-5-NITROPYRIDINE-3-CARBOXYLIC ACID<sup>[1]</sup>
- 5-nitro-4-oxo-1H-pyridine-3-carboxylic acid<sup>[1]</sup>

## Physicochemical Properties

A summary of the key computed physicochemical properties of **4-Hydroxy-5-nitronicotinic acid** is presented in the table below, with data sourced from the PubChem database.<sup>[1]</sup>

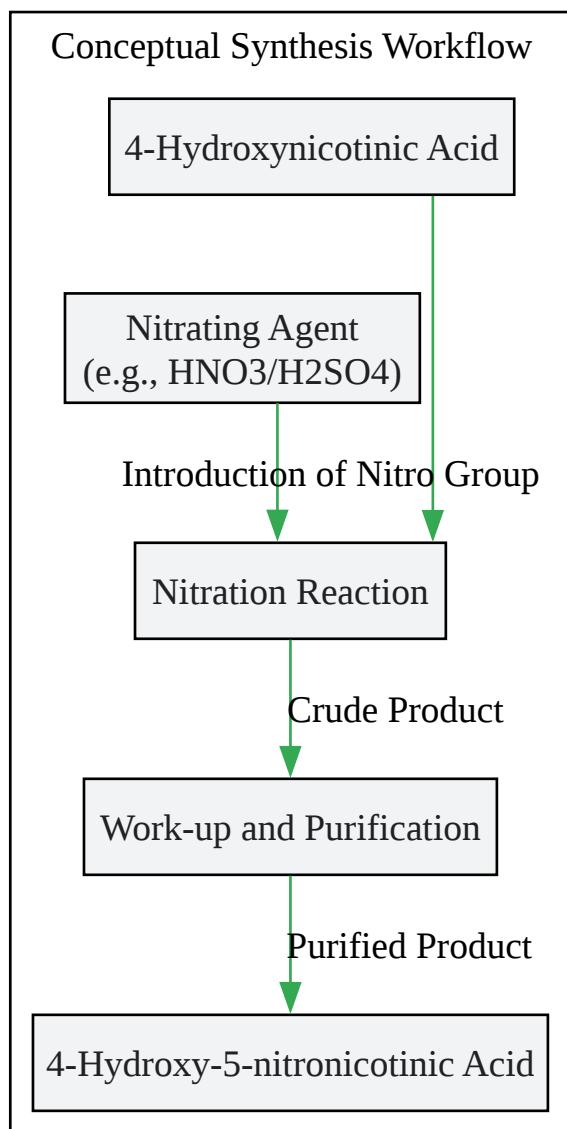
Property	Value	Source
Molecular Formula	C6H4N2O5	PubChem[ <a href="#">1</a> ]
Molecular Weight	184.11 g/mol	PubChem[ <a href="#">1</a> ]
XLogP3	0.5	PubChem[ <a href="#">1</a> ]
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	5	PubChem
Rotatable Bond Count	1	PubChem
Exact Mass	184.01202123 g/mol	PubChem[ <a href="#">1</a> ]
Monoisotopic Mass	184.01202123 g/mol	PubChem[ <a href="#">1</a> ]
Topological Polar Surface Area	112 Å <sup>2</sup>	PubChem[ <a href="#">1</a> ]
Heavy Atom Count	13	PubChem
Complexity	349	PubChem[ <a href="#">1</a> ]

## Experimental Protocols

A detailed, experimentally validated protocol for the synthesis of **4-Hydroxy-5-nitronicotinic acid** is not readily available in the public domain literature. However, the synthesis of structurally related compounds, such as substituted 4-oxo-1,4-dihydropyridine-3-carboxylates, often involves multi-step reaction sequences. One potential, though unverified, synthetic approach could be the nitration of a 4-hydroxynicotinic acid precursor. General methods for the synthesis of similar pyridine derivatives often utilize condensation and cyclization reactions.[[2](#)] [[3](#)]

Hypothetical Synthesis Workflow:

Based on general organic chemistry principles and syntheses of analogous compounds, a possible workflow for the preparation of **4-Hydroxy-5-nitronicotinic acid** could be conceptualized as follows. It is critical to note that this is a theoretical pathway and has not been experimentally validated.



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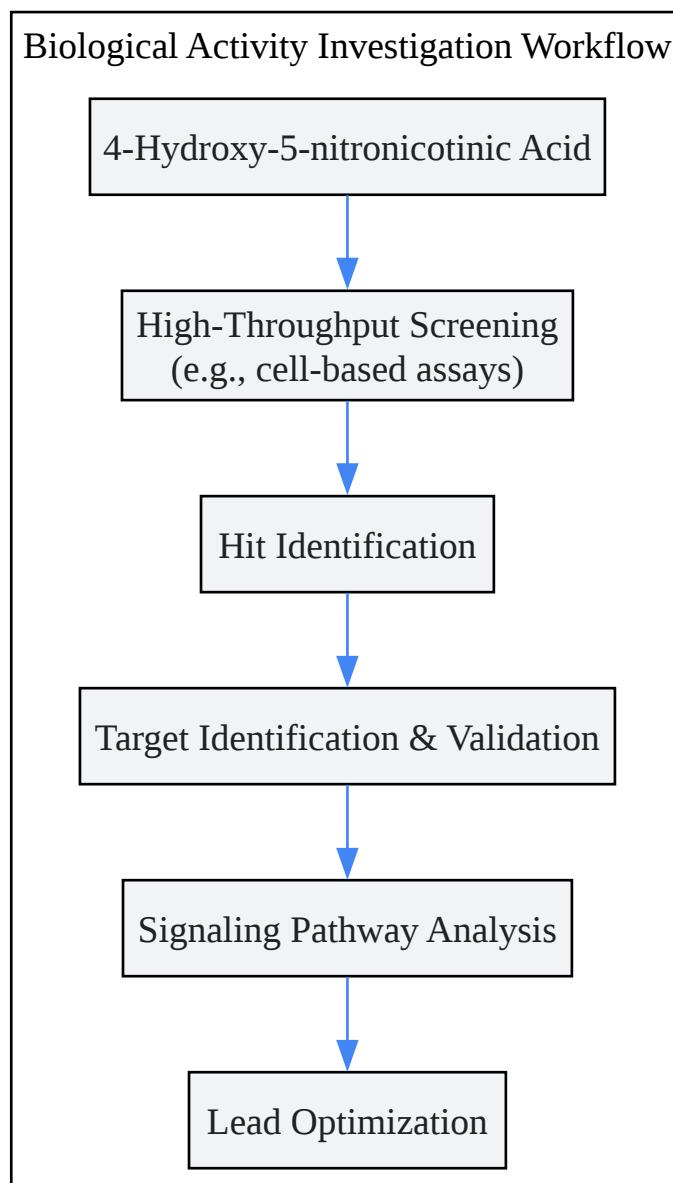
Caption: A conceptual workflow for the synthesis of **4-Hydroxy-5-nitronicotinic acid**.

## Biological Activity and Signaling Pathways

Currently, there is a lack of specific data in published literature detailing the biological activity or the involvement of **4-Hydroxy-5-nitronicotinic acid** in any signaling pathways. The biological roles of many nitropyridine derivatives are an active area of research.<sup>[4]</sup> Derivatives of nicotinic acid have been investigated for a range of bioactivities, including anti-inflammatory and antimicrobial properties. However, without experimental data for the title compound, any discussion of its biological function remains speculative.

### Logical Relationship for Investigating Biological Activity:

Should this compound become available for screening, a logical workflow for investigating its potential biological activity is outlined below.



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Caption: A logical workflow for the investigation of the biological activity of a novel compound.

## Conclusion

**4-Hydroxy-5-nitronicotinic acid** is a well-defined chemical entity with known physicochemical properties. However, there is a significant gap in the publicly available scientific literature regarding its synthesis and biological function. The information provided herein serves as a foundational guide for researchers interested in this molecule. Further experimental investigation is required to elucidate a reliable synthetic route and to explore its potential applications in drug discovery and development.

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## References

- 1. 4-Hydroxy-5-nitronicotinic acid | C<sub>6</sub>H<sub>4</sub>N<sub>2</sub>O<sub>5</sub> | CID 22019202 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. An isoxazole strategy for the synthesis of 4-oxo-1,4-dihydropyridine-3-carboxylates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Nitropyridines in the Synthesis of Bioactive Molecules - PMC [pmc.ncbi.nlm.nih.gov]
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